

# Spectroscopic Data of 2-Bromo-4-chlorothiazole: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 2-Bromo-4-chlorothiazole

CAS No.: 139670-03-4

Cat. No.: B1283400

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This technical guide provides a comprehensive analysis of the spectroscopic data for **2-bromo-4-chlorothiazole**, a key heterocyclic building block in medicinal chemistry and materials science. The unique substitution pattern of this thiazole derivative imparts specific electronic and steric properties, making a thorough understanding of its spectroscopic signature essential for researchers in drug development and chemical synthesis. This document delves into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, offering insights into the structural elucidation and quality control of this compound.

## Molecular Structure and Spectroscopic Overview

**2-Bromo-4-chlorothiazole** possesses a five-membered aromatic ring containing sulfur and nitrogen, with a bromine atom at the 2-position and a chlorine atom at the 4-position. This substitution leaves a single proton at the 5-position, providing a distinct handle for NMR analysis. The presence of two different halogen atoms with characteristic isotopic distributions will be a defining feature in the mass spectrum.

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Caption: Molecular Structure of **2-Bromo-4-chlorothiazole**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules. For **2-bromo-4-chlorothiazole**, both  $^1\text{H}$  and  $^{13}\text{C}$  NMR provide critical information about the electronic environment of the constituent atoms.

### $^1\text{H}$ NMR Spectroscopy

The  $^1\text{H}$  NMR spectrum of **2-bromo-4-chlorothiazole** is characterized by its simplicity, exhibiting a single singlet in the aromatic region. This signal corresponds to the proton at the 5-position of the thiazole ring.

Table 1: Predicted  $^1\text{H}$  NMR Data for **2-Bromo-4-chlorothiazole**

| Chemical Shift ( $\delta$ )<br>ppm | Multiplicity | Integration | Assignment |
|------------------------------------|--------------|-------------|------------|
| ~7.30 - 7.60                       | Singlet      | 1H          | H-5        |

The predicted chemical shift is based on the analysis of related thiazole derivatives. For instance, the protons in 2-bromothiazole appear at approximately 7.61 ppm and 7.31 ppm.<sup>[1]</sup> The electron-withdrawing nature of the chlorine atom at the 4-position in the target molecule is expected to slightly deshield the H-5 proton, shifting its resonance downfield.

### $^{13}\text{C}$ NMR Spectroscopy

The  $^{13}\text{C}$  NMR spectrum will display three distinct signals corresponding to the three carbon atoms of the thiazole ring. The chemical shifts are influenced by the electronegativity of the neighboring atoms (N, S, Br, Cl).

Table 2: Predicted  $^{13}\text{C}$  NMR Data for **2-Bromo-4-chlorothiazole**

| Chemical Shift ( $\delta$ ) ppm | Assignment | Rationale                                          |
|---------------------------------|------------|----------------------------------------------------|
| ~135 - 145                      | C-2        | Attached to electronegative N and Br.              |
| ~148 - 158                      | C-4        | Attached to electronegative N and Cl.              |
| ~115 - 125                      | C-5        | Attached to C-4 and S, and bonded to the single H. |

These predicted values are derived from typical chemical shift ranges for substituted thiazoles and other aromatic heterocycles.<sup>[2][3][4][5]</sup> The carbon attached to bromine (C-2) and the carbon attached to chlorine (C-4) are expected to be the most downfield due to the inductive effects of the halogens and their proximity to the heteroatoms.

## Infrared (IR) Spectroscopy

Infrared spectroscopy provides valuable information about the functional groups and vibrational modes within a molecule. The IR spectrum of **2-bromo-4-chlorothiazole** is expected to show characteristic absorptions for the C=N and C-S stretching vibrations of the thiazole ring, as well as C-H and C-halogen stretches.

Table 3: Predicted IR Absorption Bands for **2-Bromo-4-chlorothiazole**

| Wavenumber ( $\text{cm}^{-1}$ ) | Intensity     | Assignment                  |
|---------------------------------|---------------|-----------------------------|
| ~3100 - 3000                    | Weak-Medium   | Aromatic C-H stretch        |
| ~1600 - 1450                    | Medium-Strong | C=C and C=N ring stretching |
| ~1300 - 1200                    | Medium        | Thiazole ring vibrations    |
| ~800 - 700                      | Strong        | C-Cl stretch                |
| ~700 - 600                      | Strong        | C-Br stretch                |

The exact positions of these bands can be influenced by the overall electronic structure of the molecule. The presence of both C-Cl and C-Br stretches in the fingerprint region will be a key

diagnostic feature.

## Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique for determining the molecular weight and elemental composition of a compound. For **2-bromo-4-chlorothiazole**, the mass spectrum will be distinguished by a complex isotopic pattern in the molecular ion region due to the natural abundance of bromine ( $^{79}\text{Br} \approx 50.7\%$ ,  $^{81}\text{Br} \approx 49.3\%$ ) and chlorine ( $^{35}\text{Cl} \approx 75.8\%$ ,  $^{37}\text{Cl} \approx 24.2\%$ ) isotopes.

The expected molecular ion peaks will appear at:

- $[\text{M}]^+$ : (for  $^{79}\text{Br}$  and  $^{35}\text{Cl}$ )
- $[\text{M}+2]^+$ : (for  $^{81}\text{Br}$  and  $^{35}\text{Cl}$ , or  $^{79}\text{Br}$  and  $^{37}\text{Cl}$ )
- $[\text{M}+4]^+$ : (for  $^{81}\text{Br}$  and  $^{37}\text{Cl}$ )

The relative intensities of these peaks will be a characteristic signature of a molecule containing one bromine and one chlorine atom.

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Caption: Predicted Fragmentation Pathway for **2-Bromo-4-chlorothiazole**.

## Experimental Protocols

The following are generalized protocols for acquiring the spectroscopic data discussed. Instrument parameters should be optimized for the specific instrument being used.

## NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **2-bromo-4-chlorothiazole** in 0.5-0.7 mL of a deuterated solvent (e.g.,  $\text{CDCl}_3$ ,  $\text{DMSO-d}_6$ ) in a standard 5 mm NMR tube.
- $^1\text{H}$  NMR Acquisition:
  - Spectrometer: 400 MHz or higher.
  - Pulse Program: Standard single-pulse experiment.
  - Acquisition Time: 2-4 seconds.
  - Relaxation Delay: 1-5 seconds.
  - Number of Scans: 16 or more for good signal-to-noise.
- $^{13}\text{C}$  NMR Acquisition:
  - Spectrometer: 100 MHz or higher.
  - Pulse Program: Proton-decoupled single-pulse experiment (e.g., zgpg30).
  - Acquisition Time: 1-2 seconds.
  - Relaxation Delay: 2-5 seconds.
  - Number of Scans: 1024 or more, as the  $^{13}\text{C}$  nucleus is less sensitive.

## IR Spectroscopy

- Sample Preparation (ATR): Place a small amount of the solid sample directly onto the ATR crystal.
- Sample Preparation (KBr Pellet): Grind a small amount of the sample with dry KBr powder and press into a thin, transparent pellet.
- Acquisition:

- Spectrometer: Fourier Transform Infrared (FTIR) spectrometer.
- Range: 4000-400  $\text{cm}^{-1}$ .
- Resolution: 4  $\text{cm}^{-1}$ .
- Number of Scans: 16-32.
- Perform a background scan prior to sample analysis.

## Mass Spectrometry

- Sample Preparation: Dissolve a small amount of the sample in a suitable volatile solvent (e.g., methanol, acetonitrile).
- Ionization Method: Electron Impact (EI) or Electrospray Ionization (ESI) can be used. EI is often preferred for small, relatively non-polar molecules to induce fragmentation.
- Acquisition:
  - Mass Analyzer: Quadrupole, Time-of-Flight (TOF), or Orbitrap.
  - Mass Range: Scan a range appropriate to detect the molecular ion and expected fragments (e.g.,  $m/z$  50-300).
  - Acquire in positive ion mode.

## Conclusion

The spectroscopic characterization of **2-bromo-4-chlorothiazole** is straightforward, with each analytical technique providing complementary and definitive structural information. The single proton in the  $^1\text{H}$  NMR, the three distinct carbon signals in the  $^{13}\text{C}$  NMR, the characteristic ring and C-halogen vibrations in the IR spectrum, and the unique isotopic pattern in the mass spectrum collectively form a robust analytical profile for this important chemical intermediate. This guide provides the foundational spectroscopic knowledge for researchers to confidently identify and assess the purity of **2-bromo-4-chlorothiazole** in their synthetic and developmental endeavors.

## References

- PrepChem. Synthesis of 2-bromo-4-chloroacetamidothiazole. Available from: [\[Link\]](#)
- He, W., Zhang, R., & Cai, M. (2016). A highly efficient heterogeneous copper-catalyzed chlorodeboronation of arylboronic acids leading to chlorinated arenes. *RSC Advances*, 6(48), 43605-43609.
- Convenient syntheses of 2-acylamino-4-halothiazoles and acylated derivatives using a versatile Boc-intermediate. *RSC Advances*. (2024). DOI:10.1039/D4RA04959D.
- The Royal Society of Chemistry. (2013). L-Proline: an efficient N,O-bidentate ligand for copper-catalyzed aerobic oxidation of primary and secondary benzylic alcohols at room temperature.
- BenchChem. (2025). Synthesis and Characterization of 2-Amino-5-bromo-4-t-butylthiazole: A Technical Guide.
- SIELC Technologies. (2018). 2-Bromo-4-chlorobenzothiazole. Available from: [\[Link\]](#)
- Organic Chemistry Data. NMR Spectroscopy :: <sup>13</sup>C NMR Chemical Shifts. Available from: [\[Link\]](#)
- Sharma, K. (2002). <sup>13</sup>C-NMR Studies of Some Heterocyclically Substituted Chromones. *Asian Journal of Chemistry*, 14(3-4), 1471-1474.
- Molecular analysis of vibrational and structural characteristics in bi-thiazole deriv
- ResearchGate. Conformations of 2-bromo-4-chlorobenzaldehyde. Available from: [\[Link\]](#)
- NIST. 2-Bromo-4-chloroaniline. In NIST Chemistry WebBook. Available from: [\[Link\]](#)
- Chemistry LibreTexts. Interpreting C-13 NMR Spectra. (2023). Available from: [\[Link\]](#)
- PubChem. 2-Bromo-4-chloro-1,3-thiazole. Available from: [\[Link\]](#)
- <sup>13</sup>-C NMR Chemical Shift Table.pdf. Available from: [\[Link\]](#)
- Semantic Scholar. Theoretical and experimental study of infrared spectral data of 2-bromo-4-chlorobenzaldehyde. Available from: [\[Link\]](#)
- Consensus. Theoretical and experimental study of infrared spectral data of 2-bromo-4-chlorobenzaldehyde. (2020).

- ResearchGate. Theoretical and experimental study of infrared spectral data of 2-bromo-4-chlorobenzaldehyde | Request PDF. Available from: [\[Link\]](#)
- Growth and Characterization Studies of 2-Bromo-4-chloroacetophenone Crystals. Rasayan J. Chem.
- ResearchGate. (PDF) Crystallographic and spectroscopic characterization of 2-bromo-p-tolualdehyde. Available from: [\[Link\]](#)
- MDPI. 2-Bromo-3-((1-(7-chloroquinolin-4-yl)-1H-1,2,3-triazol-4-yl)-methoxy)-benzaldehyde.
- Organic Chemistry Data. NMR Spectroscopy :: <sup>1</sup>H NMR Chemical Shifts. Available from: [\[Link\]](#)

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## Sources

- 1. 2-Bromothiazole(3034-53-5) <sup>1</sup>H NMR [\[m.chemicalbook.com\]](http://m.chemicalbook.com)
- 2. [organicchemistrydata.org](http://organicchemistrydata.org) [\[organicchemistrydata.org\]](http://organicchemistrydata.org)
- 3. [asianpubs.org](http://asianpubs.org) [\[asianpubs.org\]](http://asianpubs.org)
- 4. [chem.libretexts.org](http://chem.libretexts.org) [\[chem.libretexts.org\]](http://chem.libretexts.org)
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